

H-Leu-His-OH Solubility in Aqueous Solutions: An In-depth Technical Guide

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Compound of Interest

Compound Name: *H-Leu-his-OH*

Cat. No.: *B15598184*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of the dipeptide **H-Leu-His-OH** (Leucyl-Histidine) in aqueous solutions. Due to the limited availability of direct quantitative solubility data for **H-Leu-His-OH**, this guide focuses on the fundamental principles governing its solubility, data for its constituent amino acids, and detailed experimental protocols for determining its solubility.

Physicochemical Properties of H-Leu-His-OH

Understanding the fundamental physicochemical properties of **H-Leu-His-OH** is crucial for predicting its solubility behavior.

Property	Value	Source
Molecular Formula	$C_{12}H_{20}N_4O_3$	--INVALID-LINK--[1]
Molecular Weight	268.31 g/mol	--INVALID-LINK--[1]
Computed XLogP3	-2.2	--INVALID-LINK--[1]

The negative XLogP3 value suggests that **H-Leu-His-OH** is generally hydrophilic and is expected to have some degree of solubility in aqueous solutions.

Factors Influencing H-Leu-His-OH Solubility

The solubility of peptides like **H-Leu-His-OH** is influenced by several factors:

- **Amino Acid Composition:** The dipeptide is composed of L-leucine, a hydrophobic amino acid, and L-histidine, a hydrophilic amino acid with a basic imidazole side chain.^[2] This combination results in an amphipathic character.
- **pH and Charge:** The overall charge of the peptide, which is dependent on the pH of the solution, significantly impacts its solubility. Peptides are least soluble at their isoelectric point (pI), where the net charge is zero.^[2]
- **Temperature:** Generally, the solubility of amino acids and peptides in water increases with temperature.
- **Co-solvents and Salts:** The presence of organic co-solvents or salts can either increase or decrease solubility.

pH-Dependent Charge of H-Leu-His-OH

The net charge of **H-Leu-His-OH** at a given pH can be estimated by considering the pKa values of its ionizable groups: the N-terminal amino group (from Leucine), the C-terminal carboxyl group (from Histidine), and the imidazole side chain of Histidine.

Estimated pKa Values:

- N-terminal α -amino group: ~9.6
- C-terminal α -carboxyl group: ~2.2
- Histidine imidazole side chain: ~6.0

Based on these pKa values, the estimated net charge of **H-Leu-His-OH** at different pH values is summarized below.

pH	Charge on N-terminus (~pKa 9.6)	Charge on C-terminus (~pKa 2.2)	Charge on His side chain (~pKa 6.0)	Estimated Net Charge
2	+1	0	+1	+2
4	+1	-1	+1	+1
7	+1	-1	0	0
9	+1	-1	0	0
11	0	-1	0	-1

At physiological pH (~7.4), the net charge of **H-Leu-His-OH** is expected to be close to zero, suggesting that its solubility might be at its minimum around this pH. To enhance solubility, adjusting the pH of the solution to be at least 1-2 units away from the isoelectric point is recommended.[\[2\]](#)

Solubility of Constituent Amino Acids

While specific data for **H-Leu-His-OH** is scarce, the solubility of its constituent amino acids, L-Leucine and L-Histidine, in water provides valuable insight.

L-Leucine Solubility

Solvent	Solubility	Temperature (°C)
Water	24.2 g/L	25
Ethanol	Sparingly Soluble	Not Specified
DMSO	Soluble	Not Specified
Ether	Insoluble	Not Specified

Data sourced from BenchChem[\[3\]](#)

L-Histidine Solubility in Water

The solubility of L-histidine in water is temperature-dependent.

Temperature (K)	Solubility (mol·kg ⁻¹)
288.15	~0.25
298.15	~0.30
308.15	~0.35
318.15	~0.40

Data estimated from graphical representations in scientific literature.[4]

Furthermore, studies have shown that the solubility of L-histidine in binary solvent mixtures, such as water-ethanol or water-acetone, decreases as the mole fraction of the organic solvent increases.

Experimental Protocols for Solubility Determination

This section outlines a general protocol for determining the aqueous solubility of **H-Leu-His-OH**.

Materials

- Lyophilized **H-Leu-His-OH**
- Deionized water (or desired aqueous buffer)
- Microcentrifuge tubes
- Vortex mixer
- Sonicator bath
- Analytical balance
- Calibrated pH meter
- Centrifuge
- UV-Vis Spectrophotometer or HPLC system (for quantitative analysis)

Qualitative Solubility Assessment

This method provides a rapid estimation of solubility.

- Weigh a small, known amount of lyophilized **H-Leu-His-OH** (e.g., 1 mg) into a microcentrifuge tube.
- Add a specific volume of the desired aqueous solvent (e.g., 100 μ L to test for 10 mg/mL solubility).
- Vortex the tube vigorously for 1-2 minutes.
- If the peptide does not fully dissolve, place the tube in a sonicator bath for 5-10 minutes.
- Visually inspect the solution for any undissolved particles. A clear solution indicates that the peptide is soluble at that concentration.

Quantitative Solubility Determination (Saturation Shake-Flask Method)

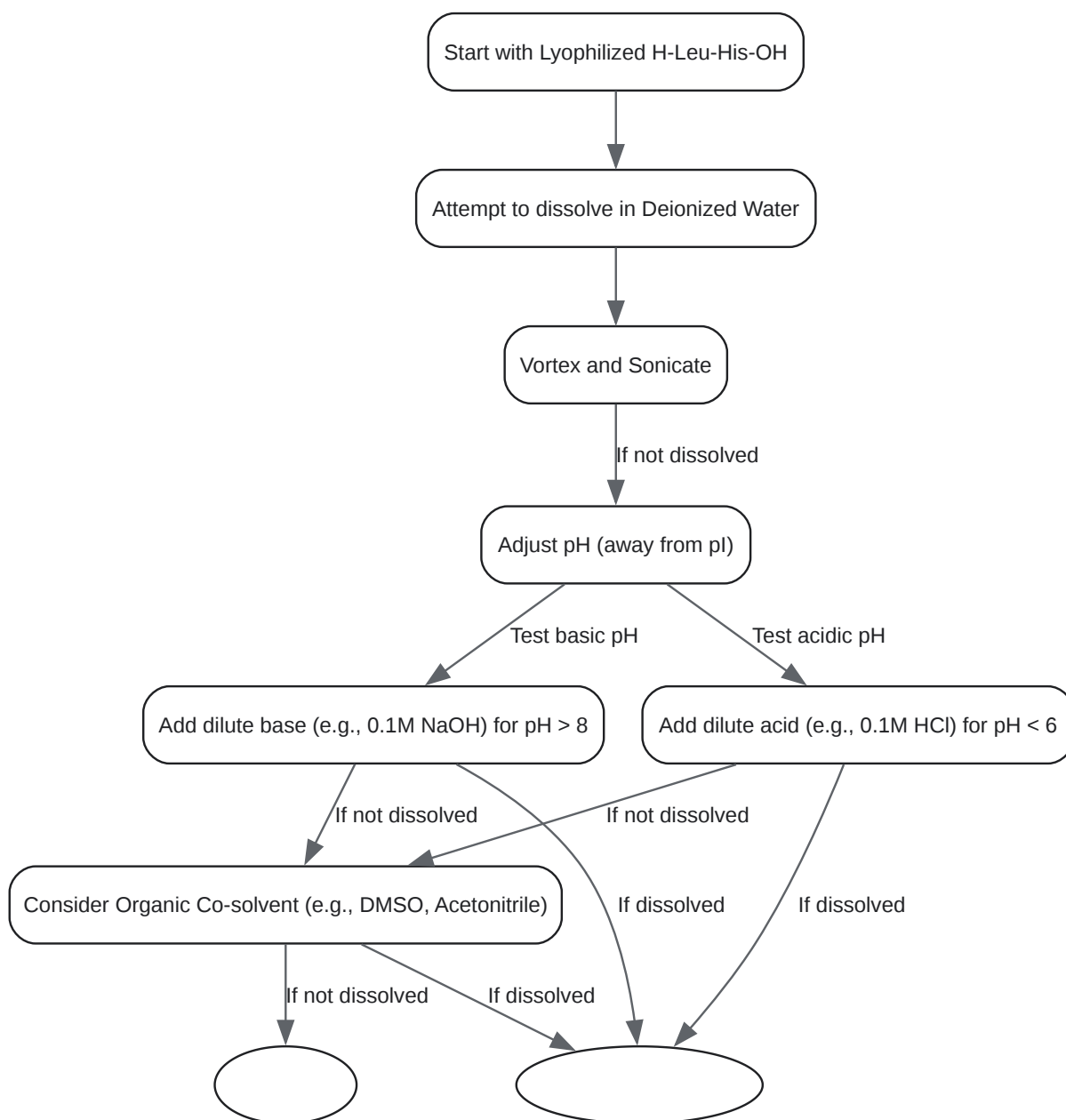
This method determines the equilibrium solubility.

- Add an excess amount of **H-Leu-His-OH** to a known volume of the aqueous solvent in a sealed vial.
- Agitate the vial at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant, ensuring no solid particles are transferred.
- Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes to pellet any remaining undissolved peptide.
- Analyze the concentration of **H-Leu-His-OH** in the clear supernatant using a suitable analytical method such as UV-Vis spectrophotometry (if the peptide has a chromophore) or, more accurately, reverse-phase HPLC with a standard curve.

Visualizations

Logical Workflow for Solubility Enhancement

The following diagram illustrates a systematic approach to enhancing the solubility of **H-Leu-His-OH**.

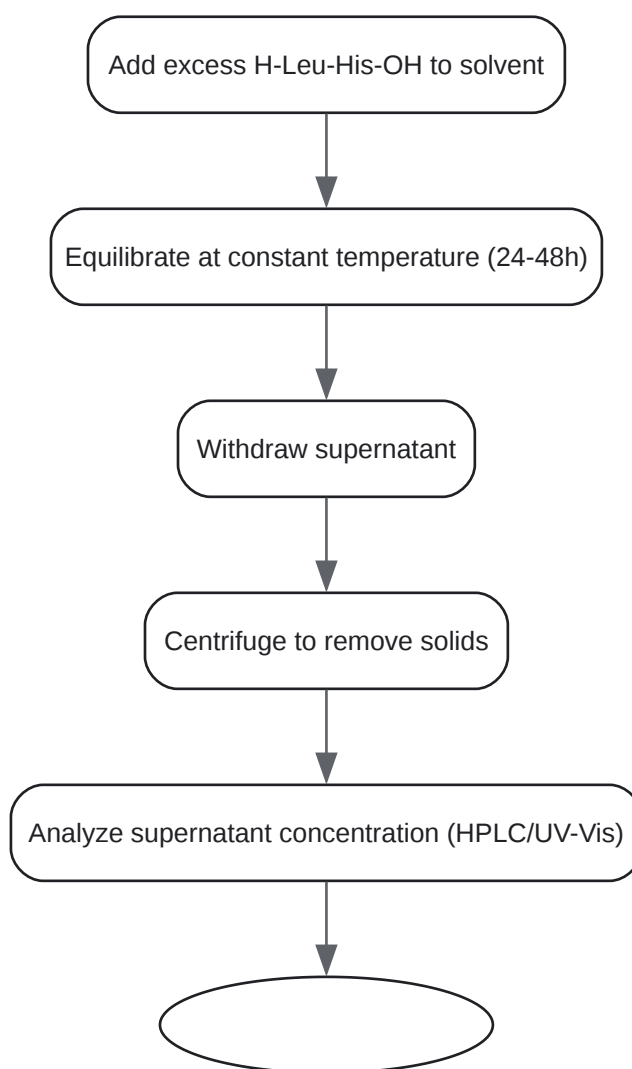


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Caption: Workflow for enhancing **H-Leu-His-OH** solubility.

Experimental Workflow for Quantitative Solubility Determination

The diagram below outlines the key steps in the quantitative determination of **H-Leu-His-OH** solubility.



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References

- 1. H-Leu-his-OH | C₁₂H₂₀N₄O₃ | CID 6992828 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
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